

In-depth Technical Guide: Molecular Weight of Dimethylamine-13C2

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Dimethylamine-13C2**

Cat. No.: **B12682539**

[Get Quote](#)

For researchers, scientists, and professionals in drug development, precise molecular data is paramount for experimental accuracy and model integrity. This guide provides a focused examination of the molecular weight of **Dimethylamine-13C2**, an isotopically labeled compound crucial for various analytical applications.

Core Molecular Data

Dimethylamine-13C2 is a stable isotope-labeled version of dimethylamine where the two carbon atoms are replaced with the Carbon-13 isotope. This labeling is instrumental in tracer studies, metabolic pathway analysis, and as an internal standard in mass spectrometry-based quantification.

The key quantitative data for **Dimethylamine-13C2** is summarized in the table below.

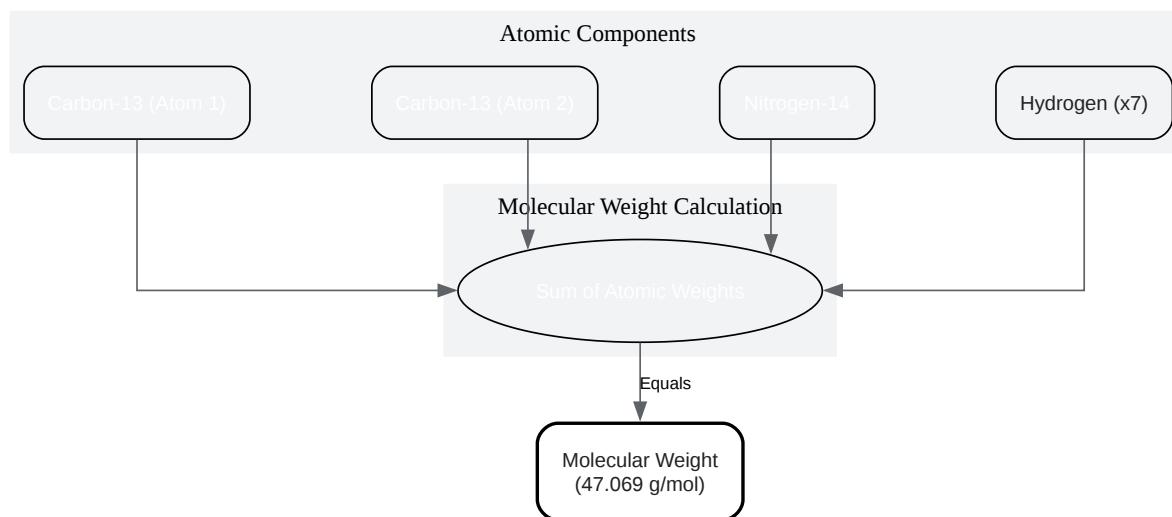
Property	Value	Source
Molecular Formula	$(^{13}\text{CH}_3)_2\text{NH}$	PubChem[1]
Molecular Weight	47.069 g/mol	PubChem[1]
Monoisotopic Mass	47.064558898 Da	PubChem[1]

The molecular weight is a weighted average of the masses of the molecule's constituent atoms in their natural isotopic abundances, while the monoisotopic mass is calculated using the mass of the most abundant isotope of each element. For an isotopically labeled compound like

Dimethylamine-13C2, where the intention is to have a high incorporation of ^{13}C , the monoisotopic mass and the molecular weight are very close.

Logical Relationship of Molecular Weight Calculation

The calculation of the molecular weight for **Dimethylamine-13C2** is a direct summation of the atomic weights of its constituent isotopes. The logical flow for this determination is straightforward.



[Click to download full resolution via product page](#)

Caption: Logical workflow for calculating the molecular weight of **Dimethylamine-13C2**.

Experimental Protocols and Signaling Pathways

The determination of a compound's molecular weight is a fundamental calculation based on its atomic composition and is not determined through experimental protocols in the traditional

sense. The values presented are derived from the standard atomic weights of the constituent isotopes.

Similarly, **Dimethylamine-13C2** is a simple organic molecule and does not directly participate in or have its own signaling pathways. It is used as a tool to study existing biological pathways. Therefore, a signaling pathway diagram for this compound is not applicable.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Dimethylamine-13C2 | C2H7N | CID 16213552 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In-depth Technical Guide: Molecular Weight of Dimethylamine-13C2]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b12682539#dimethylamine-13c2-molecular-weight>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com